

Safe Handling and Disposal of 9-Eicosyne: A Procedural Guide

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Compound of Interest

Compound Name: 9-Eicosyne

CAS No.: 71899-38-2

Cat. No.: B14457290

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This document provides essential safety and logistical information for the handling and disposal of **9-Eicosyne** in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and professionals in drug development to ensure safe operational conduct.

Hazard Assessment and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) with a complete GHS classification for **9-Eicosyne** is not readily available, general safety precautions for long-chain, non-volatile alkynes should be observed. Alkynes as a class are considered flammable.^[1] Therefore, appropriate personal protective equipment must be worn at all times.

Recommended Personal Protective Equipment:

PPE Component	Specification	Purpose
Eye Protection	Chemical splash goggles	Protects eyes from potential splashes of 9-Eicosyne or solvents.
Hand Protection	Nitrile gloves	Provides a barrier against skin contact with the chemical.[2]
Body Protection	Laboratory coat	Protects skin and clothing from spills and contamination.[2][3]
Footwear	Closed-toe shoes	Prevents injuries from spills or dropped equipment.[2][3]

Physical and Chemical Properties of 9-Eicosyne

A summary of the available quantitative data for **9-Eicosyne** is provided below for easy reference.

Property	Value
Molecular Formula	C ₂₀ H ₃₈ [4][5]
Molecular Weight	278.5 g/mol [4][5]
Boiling Point	351.27 °C (estimated)[6]
Flash Point	165.10 °C (estimated)[6]
Water Solubility	4.051e-005 mg/L at 25 °C (estimated)[6]
LogP (o/w)	9.962 (estimated)[6]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical to minimize exposure and prevent accidents.

Preparation:

- Work Area: Designate a clean and uncluttered area for handling **9-Eicosyne**, preferably within a fume hood to ensure adequate ventilation.^{[2][7]}
- Equipment: Gather all necessary equipment, including a calibrated balance, spatulas, weighing paper or boats, and appropriate glassware.
- PPE: Don the required personal protective equipment as outlined in the table above.

Handling:

- Weighing: Carefully weigh the desired amount of **9-Eicosyne** using a clean spatula and weighing boat. Avoid creating dust.
- Transfer: Transfer the weighed solid to the reaction vessel. If dissolving in a solvent, add the solvent slowly to the solid.
- Spills: In the event of a small spill, absorb the material with an inert absorbent material and place it in a designated waste container.

Post-Handling:

- Cleaning: Thoroughly clean the work area and any equipment used with an appropriate solvent.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.
- Storage: Store unused **9-Eicosyne** in a tightly sealed container in a cool, dry, and well-ventilated area away from ignition sources.

Disposal Plan

Proper disposal of **9-Eicosyne** and any contaminated materials is crucial to ensure environmental and workplace safety.

Waste Segregation:

- **9-Eicosyne** is a non-halogenated organic solid.^{[8][9]}

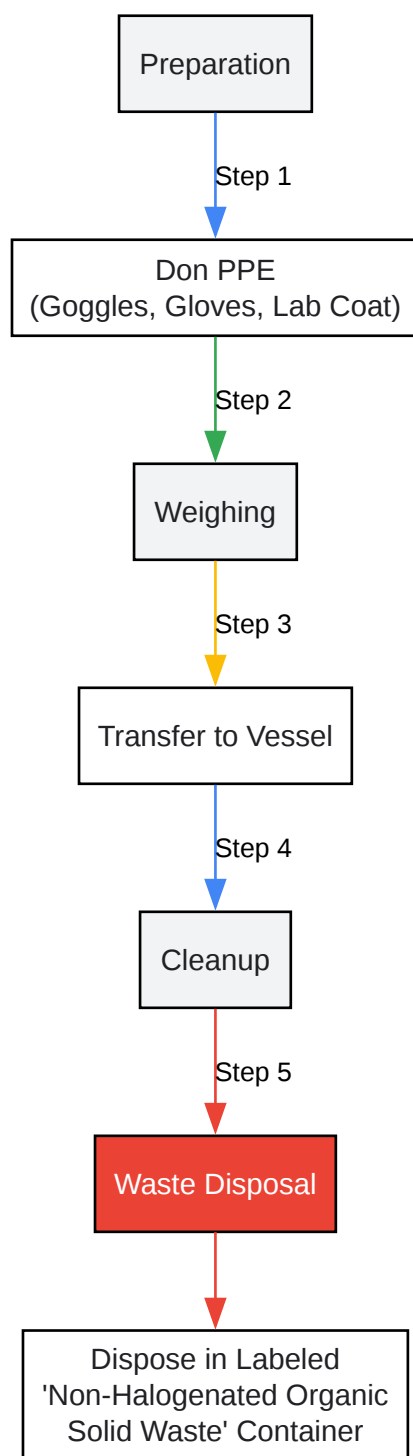
- Dispose of solid **9-Eicosyne** waste and any materials contaminated with it (e.g., weighing boats, gloves, absorbent pads) in a designated waste container labeled "Non-Halogenated Organic Solid Waste".
- Do not mix this waste with halogenated, acidic, basic, or aqueous waste streams.[8][9][10]

Container Management:

- Ensure the waste container is properly labeled, kept closed when not in use, and stored in a designated hazardous waste accumulation area.[11]
- Follow your institution's specific guidelines for hazardous waste pickup and disposal.

Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **9-Eicosyne**.



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References

- 1. SATHEE: Chemistry Alkynes [sathee.iitk.ac.in]
- 2. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 3. Safety in Organic Chemistry Laboratory [tigerweb.towson.edu]
- 4. 9-Eicosyne | C₂₀H₃₈ | CID 557019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 9-Eicosyne [webbook.nist.gov]
- 6. 9-eicosyne, 71899-38-2 [thegoodscentscompany.com]
- 7. uwlax.edu [uwlax.edu]
- 8. bucknell.edu [bucknell.edu]
- 9. Chimactiv - Interactive numerical educational resources for the analysis of complex media [chimactiv.agroparistech.fr]
- 10. nipissingu.ca [nipissingu.ca]
- 11. braun.matse.illinois.edu [braun.matse.illinois.edu]
- To cite this document: BenchChem. [Safe Handling and Disposal of 9-Eicosyne: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14457290/docs#safe-handling-and-disposal-of-9-eicosyne-a-procedural-guide>]

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